Personal protective equipment for handling Aumolertinib

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Compound of Interest		
Compound Name:	*Aumolertinib*	
Cat. No.:	*B607974*	*Get Quote*

Essential Safety and Handling Guide for Aumolertinib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Aumolertinib**. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring proper disposal.

Personal Protective Equipment (PPE)

When handling **Aumolertinib**, a comprehensive approach to personal protection is necessary to minimize exposure. The following personal protective equipment (PPE) is required, based on safety data sheet recommendations.[1][2][3]

Eye and Face Protection:

- Safety Goggles: Always wear safety goggles with side-shields to protect against splashes and airborne particles.[1][2]
- Face Shield: In situations where there is a higher risk of splashing or aerosol generation, a face shield should be worn in addition to safety goggles.[4][5]

Skin and Body Protection:

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- Gloves: Wear protective, chemotherapy-rated gloves at all times.[1][2][4] For many activities involving hazardous drugs, double-gloving is recommended.[4][5] Gloves should be changed immediately if they become contaminated.

- Lab Coat/Gown: An impervious, long-sleeved gown or lab coat is mandatory to protect the skin.[1][2] This should be disposable or a dedicated, reusable gown that is decontaminated after use.

Respiratory Protection:

- Respirator: A suitable respirator should be used when there is a potential for inhalation of dust or aerosols.[1][2][3] For tasks such as weighing or preparing solutions, a NIOSH-approved N95 respirator or higher is recommended, particularly if not performed in a certified chemical fume hood or biological safety cabinet.[4][5]

General Hygiene and Handling:

- Avoid all direct contact with the compound.

- Prevent the formation of dust and aerosols.[1][2]

- Work in a well-ventilated area, preferably within a chemical fume hood or other contained ventilation device.[1][2]

- Do not eat, drink, or smoke in areas where **Aumolertinib** is handled.[1][2]

- Wash hands thoroughly after handling the compound.[1][2]

Occupational Exposure Limits

The following table summarizes the available quantitative occupational exposure limit for **Aumolertinib**.

Compound Component	Occupational Exposure Limit (OEL)	Source
TAK-788 (Aumolertinib)	12 µg/m³ (Time-Weighted Average)	Takeda (Internal Value)[6]

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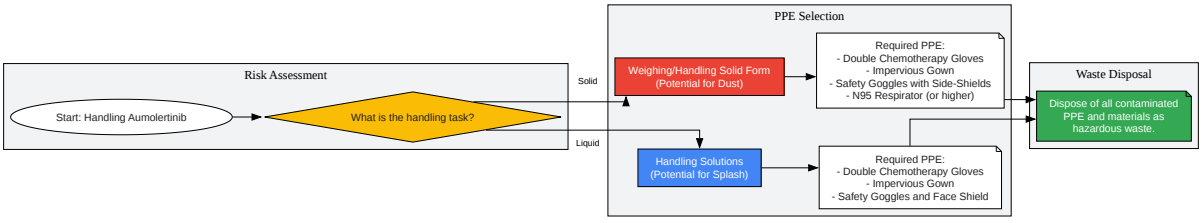
PPE Selection Workflow

The following diagram outlines the logical workflow for selecting the appropriate personal protective equipment when handling **Aumolertinib**.



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PPE Selection Workflow for Handling **Aumolertinib**

Disposal Plan

All waste materials contaminated with **Aumolertinib**, including disposable PPE, must be considered hazardous waste.

- Collection: Collect all contaminated materials in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of the waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[1] Do not dispose of **Aumolertinib** or contaminated materials in the regular trash or down the drain.[1]

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This document is intended as a guide and does not replace a thorough review of the official Safety Data Sheet (SDS) for **Aumolertinib** and adherence to all institutional safety protocols.

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